

Introduction: The Strategic Value of Functionalized Pyridines

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *2-Bromopyridin-3-yl acetate*

Cat. No.: B2699221

[Get Quote](#)

In the landscape of medicinal chemistry, pyridine and its derivatives are recognized as "privileged scaffolds"—core structures that are recurrent motifs in a multitude of pharmacologically active agents.^[1] Their prevalence stems from their unique electronic properties, ability to participate in hydrogen bonding, and metabolic stability. Within this class, halo-pyridines serve as exceptionally versatile starting materials, providing a reactive handle for the construction of complex molecular architectures through modern synthetic methodologies.^[2]

2-Bromopyridin-3-yl acetate (CAS No. 92671-70-0) is a prime exemplar of a strategically functionalized building block. It features a pyridine core substituted with two key functionalities: a bromine atom at the 2-position and an acetate group at the 3-position. This specific arrangement is not accidental; it is designed for sequential and selective chemical transformations. The bromine atom serves as a robust handle for palladium-catalyzed cross-coupling reactions, enabling the formation of carbon-carbon and carbon-nitrogen bonds.^{[3][4]} Concurrently, the acetate group acts as a stable protecting group for a hydroxyl moiety, which can be unmasked under controlled conditions to allow for further derivatization.

This guide provides an in-depth technical overview for researchers, scientists, and drug development professionals on the properties, synthesis, reactivity, and strategic application of **2-Bromopyridin-3-yl acetate**, positioning it as a key intermediate in the synthesis of novel therapeutics.

Section 1: Core Physicochemical and Spectroscopic Profile

Understanding the fundamental properties of a reagent is the bedrock of its effective application. Below is a summary of the key identifiers and physicochemical characteristics of **2-Bromopyridin-3-yl acetate**.

Property	Value
CAS Number	92671-70-0[5][6]
Molecular Formula	C ₇ H ₆ BrNO ₂
Molecular Weight	216.03 g/mol [7]
Synonyms	2-Bromo-3-acetoxypyridine, (2-bromopyridin-3-yl) acetate[5]
Appearance	Expected to be a solid (white to light yellow)[8]
Purity	Commercially available up to 95%[5]

Predicted Spectroscopic Signature

While a comprehensive, published spectral analysis for this specific molecule is not readily available, its signature can be reliably predicted based on its structure and data from analogous compounds like 2-bromopyridine and various phenyl acetates.[9][10][11]

- ¹H NMR (400 MHz, CDCl₃): The proton spectrum is expected to show three distinct signals in the aromatic region corresponding to the pyridine ring protons. The proton at C4 would likely appear as a doublet of doublets around δ 7.3-7.5 ppm. The proton at C5 would be a doublet of doublets around δ 7.6-7.8 ppm, and the proton at C6 would be the most downfield, appearing as a doublet of doublets around δ 8.1-8.3 ppm. A sharp singlet for the acetate methyl group (CH₃) would be observed in the upfield region, typically around δ 2.3-2.4 ppm.
- ¹³C NMR (100 MHz, CDCl₃): The carbon spectrum would display signals for the five pyridine carbons, with the carbon bearing the bromine (C2) being significantly influenced by the halogen's electronic effects. The carbonyl carbon of the acetate group would appear

downfield, typically in the δ 168-170 ppm range, while the methyl carbon would be found upfield around δ 20-21 ppm.

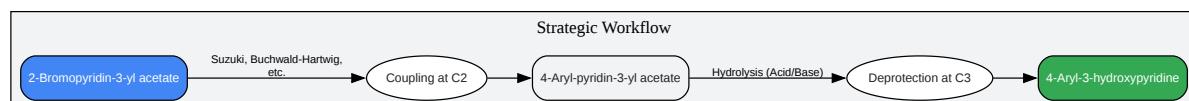
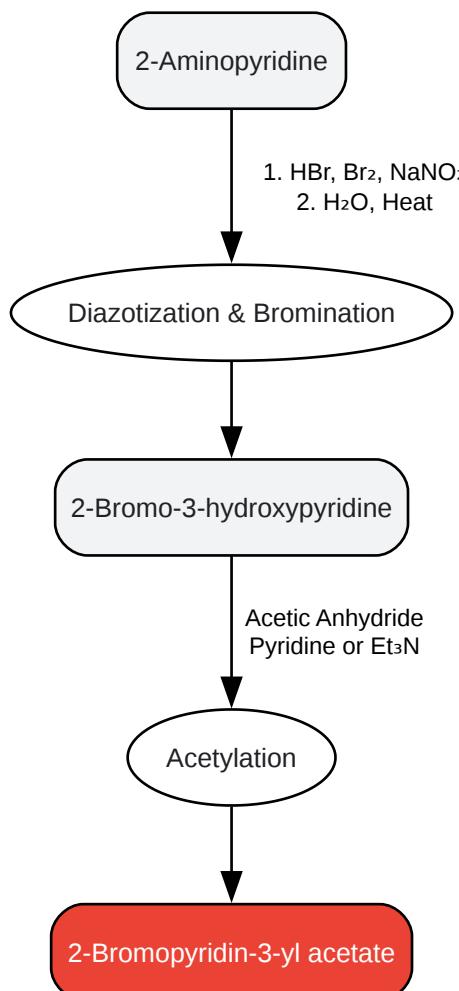
- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by a strong carbonyl ($\text{C}=\text{O}$) stretching band from the acetate group, expected around $1760\text{-}1770\text{ cm}^{-1}$. Aromatic C-H and $\text{C}=\text{C/C}=\text{N}$ stretching vibrations would also be present in the $3100\text{-}3000\text{ cm}^{-1}$ and $1600\text{-}1400\text{ cm}^{-1}$ regions, respectively. A C-O stretch from the ester linkage would be visible around $1200\text{-}1250\text{ cm}^{-1}$.
- Mass Spectrometry (MS): The mass spectrum would show a characteristic isotopic pattern for the molecular ion $[\text{M}]^+$ and $[\text{M}+2]^+$ due to the presence of the bromine atom (^{79}Br and ^{81}Br in approximately a 1:1 ratio).

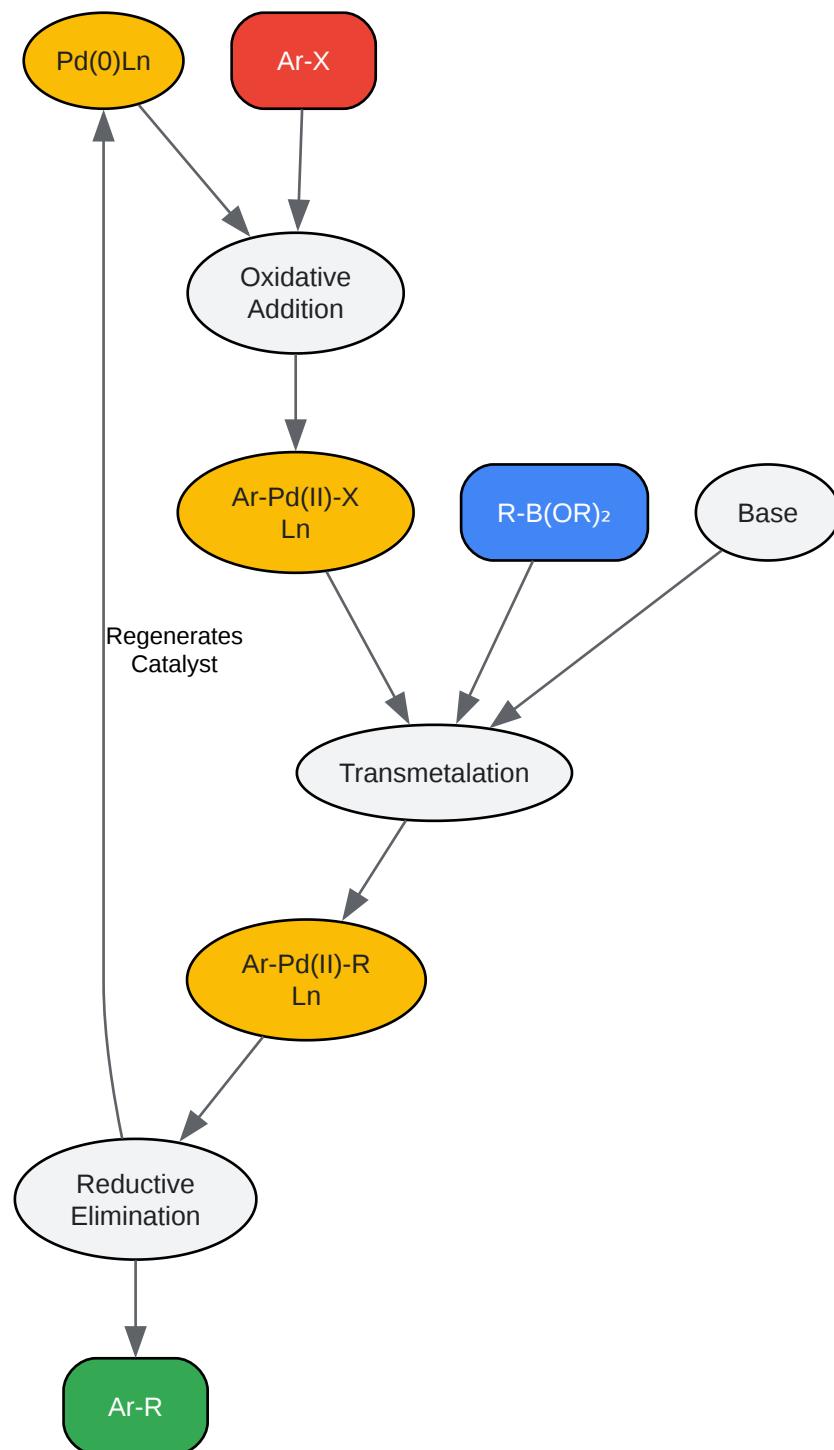
Section 2: Synthesis and Purification

A logical and efficient synthesis of **2-Bromopyridin-3-yl acetate** involves the acetylation of 2-bromo-3-hydroxypyridine. This precursor is readily accessible from 2-aminopyridine through a multi-step sequence involving diazotization and bromination.[12]

Proposed Synthetic Workflow

The overall transformation can be visualized as a two-stage process: first, the synthesis of the key precursor, and second, the final acetylation.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. nbinno.com [nbinno.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. Palladium-Catalyzed C,N-Cross Coupling Reactions of 3-Halo-2-aminopyridines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. aksci.com [aksci.com]
- 6. 2-Bromopyridin-3-yl acetate | 92671-70-0 [sigmaaldrich.com]
- 7. 2-(6-Bromopyridin-3-yl)acetic acid | C7H6BrNO2 | CID 72212836 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 2-Acetyl-3-Bromopyridine Manufacturer & Supplier in China | Properties, Uses, Safety Data, Price & COA [pipzine-chem.com]
- 9. rsc.org [rsc.org]
- 10. 2-Bromopyridine(109-04-6) 1H NMR spectrum [chemicalbook.com]
- 11. Spectral Problems [ch.ic.ac.uk]
- 12. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Introduction: The Strategic Value of Functionalized Pyridines]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2699221#2-bromopyridin-3-yl-acetate-cas-number-92671-70-0]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com